

Tetraethylammonium iodide chemical structure and formula.

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Compound of Interest

Compound Name: Tetraethylammonium iodide

Cat. No.: B1221715

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An In-depth Technical Guide to **Tetraethylammonium iodide**

Abstract

Tetraethylammonium iodide (TEAI) is a quaternary ammonium compound with significant utility across various scientific disciplines.[1][2][3] With the chemical formula $C_8H_{20}IN$, it serves as a crucial reagent in organic synthesis, a supporting electrolyte in electrochemistry, and a pharmacological tool for studying ion channels.[1][4][5][6] This technical guide provides a comprehensive overview of the chemical structure, formula, physicochemical properties, synthesis, and key applications of **tetraethylammonium iodide**, with a focus on its relevance to researchers, scientists, and drug development professionals. Detailed experimental protocols and a summary of quantitative data are presented to facilitate its practical application in a laboratory setting.

Chemical Identity and Structure

Tetraethylammonium iodide is an organic salt composed of a positively charged tetraethylammonium cation ($[N(C_2H_5)_4]^+$) and an iodide anion (I^-).[7][8] The central nitrogen atom is covalently bonded to four ethyl groups, resulting in a quaternary ammonium cation with a tetrahedral geometry.[1][7] X-ray crystallography studies have revealed that TEAI crystallizes in a distorted wurtzite lattice.[1][7]

Table 1: Chemical Identifiers for **Tetraethylammonium iodide**

Identifier	Value
IUPAC Name	N,N,N-Triethylethanaminium iodide[1]
Other Names	Tetamon iodide, Tetamon J, TEAI[1]
CAS Number	68-05-3[1][4][7][8]
Chemical Formula	C ₈ H ₂₀ I _N or C ₈ H ₂₀ N ⁺ ·I ⁻ [1][7][9]
Molecular Weight	257.16 g/mol [4][7][9][10]
SMILES	CC--INVALID-LINK--(CC)CC.[I-][7][9]
InChI Key	UQFSVBXCNGCBBW-UHFFFAOYSA-M[1][9]

Physicochemical Properties

The physical and chemical characteristics of TEAI dictate its suitability for various applications. It typically appears as a colorless to yellowish crystalline solid.[7][8] Its ionic nature makes it soluble in polar solvents like water, methanol, and ethanol.[5][8]

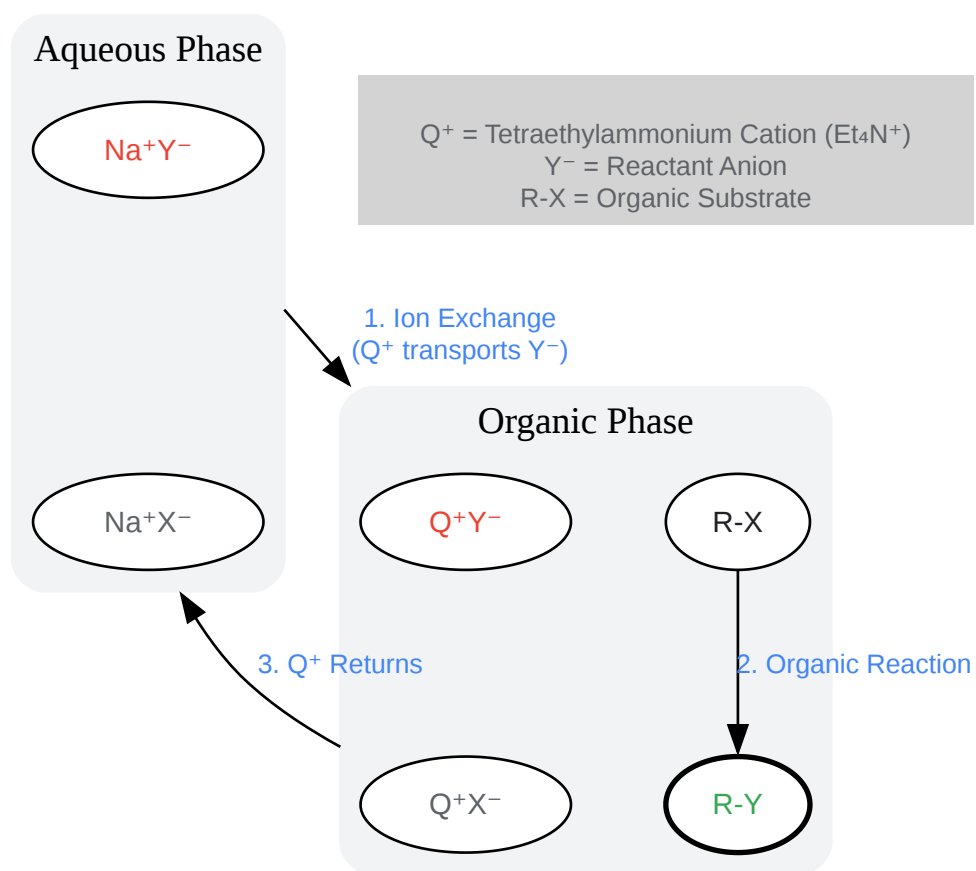
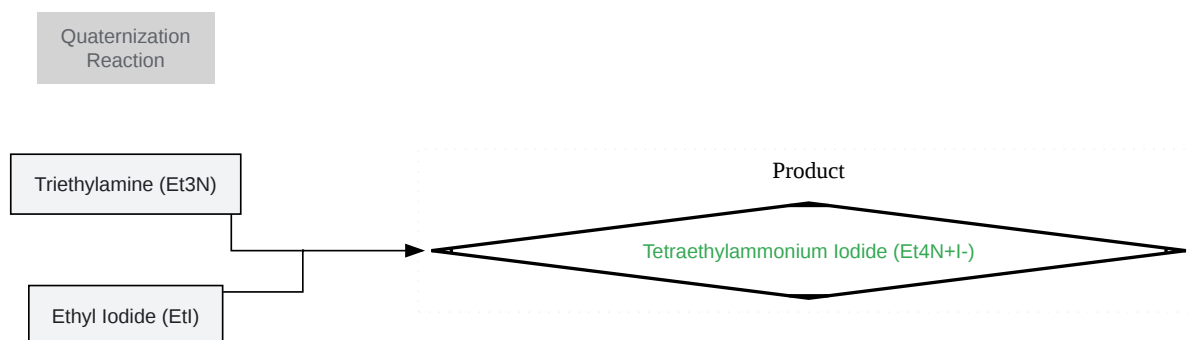
Table 2: Physicochemical Data for **Tetraethylammonium Iodide**

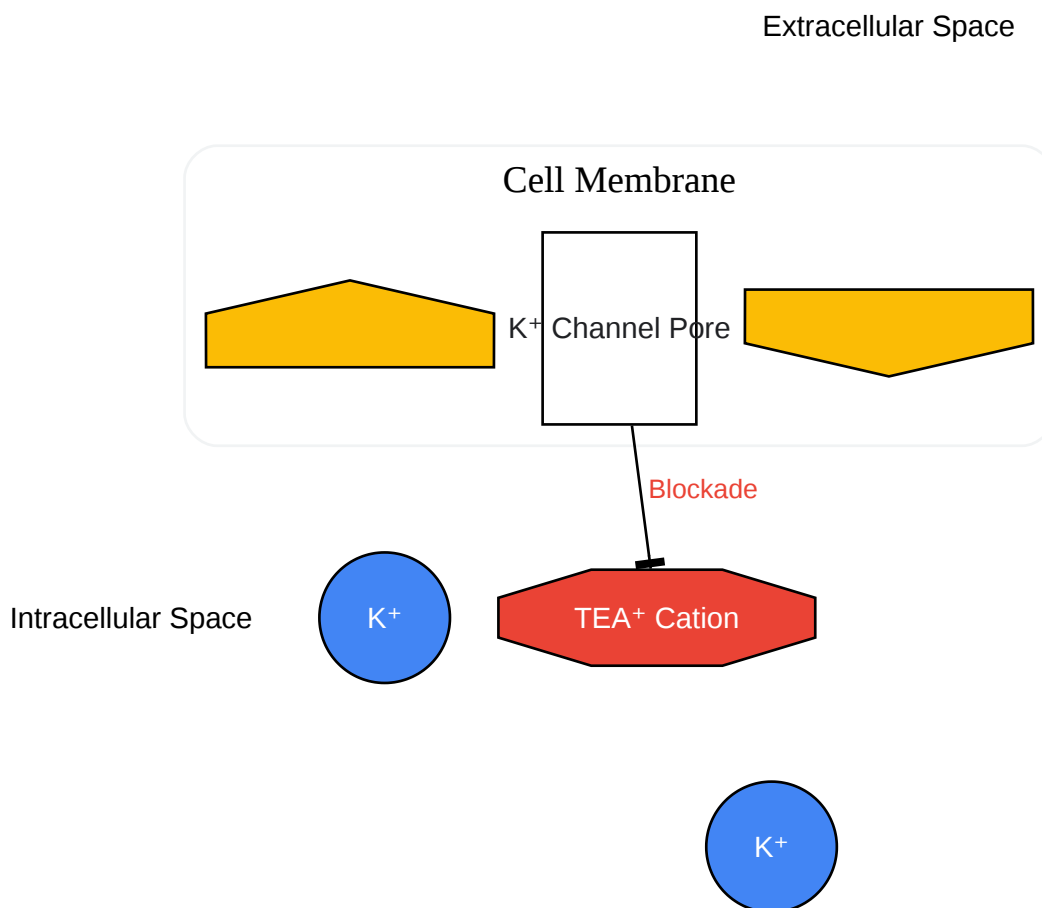
Property	Value
Appearance	Colorless or yellowish crystalline solid[7]
Density	1.566 g/cm ³ [1][7]
Melting Point	>300 °C (decomposes)[4][8][11][12]
Solubility in Water	Soluble[1][8]
Purity (Commercial)	≥98% or ≥99%[4][8][13]
Sensitivity	Light-sensitive and hygroscopic[5][6][14]

Synthesis and Purification

While commercially available, **tetraethylammonium iodide** can be readily synthesized in the laboratory. The most common method is a quaternization reaction involving the treatment of

triethylamine with ethyl iodide.[1][7]





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Email: info@benchchem.com